

An In-depth Technical Guide to the Physical Properties of Methyldiphenylphosphine Liquid

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Compound of Interest

Compound Name: *Methyldiphenylphosphine*

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This technical guide provides a comprehensive overview of the core physical properties of **methyldiphenylphosphine** (PMePh₂), a versatile organophosphine compound frequently employed as a ligand in catalysis and organic synthesis. The following sections detail quantitative physical data, standardized experimental protocols for their determination, and a visualization of the interplay between these fundamental characteristics.

Core Physical Properties

Methyldiphenylphosphine is a colorless to slightly yellow, viscous liquid at room temperature. [1][2][3] It is known to be air-sensitive and insoluble in water.[2][4] Key physical properties are summarized in the tables below, compiled from various sources.

General and Thermal Properties

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₃ P	[5][6]
Molecular Weight	200.22 g/mol	[5][6]
Appearance	Colorless to slightly yellow, viscous liquid	[1][2][5][6]
Melting Point	117-118 °C	[1][2][4]
Boiling Point	284 °C (at 760 mmHg)	[1]
186 °C (at 50 mmHg)	[5]	[2][4]
120-122 °C (at 1.5 mmHg)	[2][4][7][8][9]	
Flash Point	>110 °C (>230 °F)	
113 °C (235.4 °F) - closed cup	[9][10][11]	

Optical and Other Properties

Property	Value	Source(s)
Density	1.0779 g/cm ³	[1]
1.06 g/mL	[5]	[2][4][7][12][8][9]
1.076 g/cm ³	[10]	
1.076 g/mL at 25 °C	[2][4][7][12][8]	
Refractive Index	n _{20/D} 1.625	[5]
n _{20/D} 1.00	[5]	
Water Solubility	Insoluble	[2][4]
Sensitivity	Air Sensitive	[2][4]

Experimental Protocols for Property Determination

While the specific experimental details for the data cited above are not publicly available, the following are detailed, standardized methodologies for determining the key physical properties of a liquid organic compound such as **methyldiphenylphosphine**.

Density Measurement

The density of a liquid can be determined using several methods, with the pycnometer and hydrometer methods being common in laboratory settings.[\[11\]](#)[\[13\]](#)

Pycnometer Method:[\[11\]](#)

- A pycnometer, a glass flask with a precisely known volume, is thoroughly cleaned, dried, and weighed empty.
- The pycnometer is then filled with the liquid sample, ensuring no air bubbles are trapped. The temperature of the liquid should be controlled and recorded, typically at 20°C or 25°C.
- The filled pycnometer is weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Hydrometer Method:[\[13\]](#)

- The liquid sample is poured into a graduated cylinder or a container wide and deep enough for the hydrometer to float freely.
- A hydrometer, a calibrated glass instrument, is gently lowered into the liquid until it floats.
- The density is read directly from the scale on the stem of the hydrometer at the point where the surface of the liquid meets the stem. The reading should be taken at the bottom of the meniscus for most liquids.

Boiling Point Determination

The boiling point of a liquid can be determined by distillation or the Thiele tube method, which is suitable for small sample volumes.[\[14\]](#)[\[15\]](#)

Thiele Tube Method:[\[15\]](#)[\[16\]](#)

- A small amount of the liquid sample (a few milliliters) is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the test tube.
- The test tube is attached to a thermometer with the bulb of the thermometer level with the sample.
- The assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.[\[16\]](#)

Melting Point Determination

For substances that are solid at room temperature or have a high melting point, the capillary method is standard.[\[5\]](#)[\[7\]](#)

Capillary Method:[\[5\]](#)[\[12\]](#)

- A small amount of the finely powdered solid sample is packed into a capillary tube, which is sealed at one end.
- The capillary tube is attached to a thermometer.

- The assembly is placed in a melting point apparatus, which typically consists of a heated block or an oil bath.
- The sample is heated slowly and steadily.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has melted into a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow.

Refractive Index Measurement

The refractive index of a liquid is a measure of how much light is bent, or refracted, when it enters the liquid and is a characteristic property. It is measured using a refractometer.[\[1\]](#)[\[10\]](#)

Using a Digital Refractometer:[\[10\]](#)[\[17\]](#)

- The prism of the refractometer is cleaned with a soft cloth and a suitable solvent (e.g., ethanol or isopropanol) and allowed to dry completely.
- A few drops of the liquid sample are placed onto the prism.
- The instrument, which is typically temperature-controlled (often at 20°C), measures the refractive index automatically based on the principle of total internal reflection.[\[10\]](#)
- The refractive index is displayed on a digital screen, usually to four or five decimal places. The value is often reported with respect to the D-line of sodium (589 nm).[\[17\]](#)

Flash Point Determination

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. It is a critical safety parameter and is commonly measured using a closed-cup or open-cup tester.[\[4\]](#)[\[9\]](#)

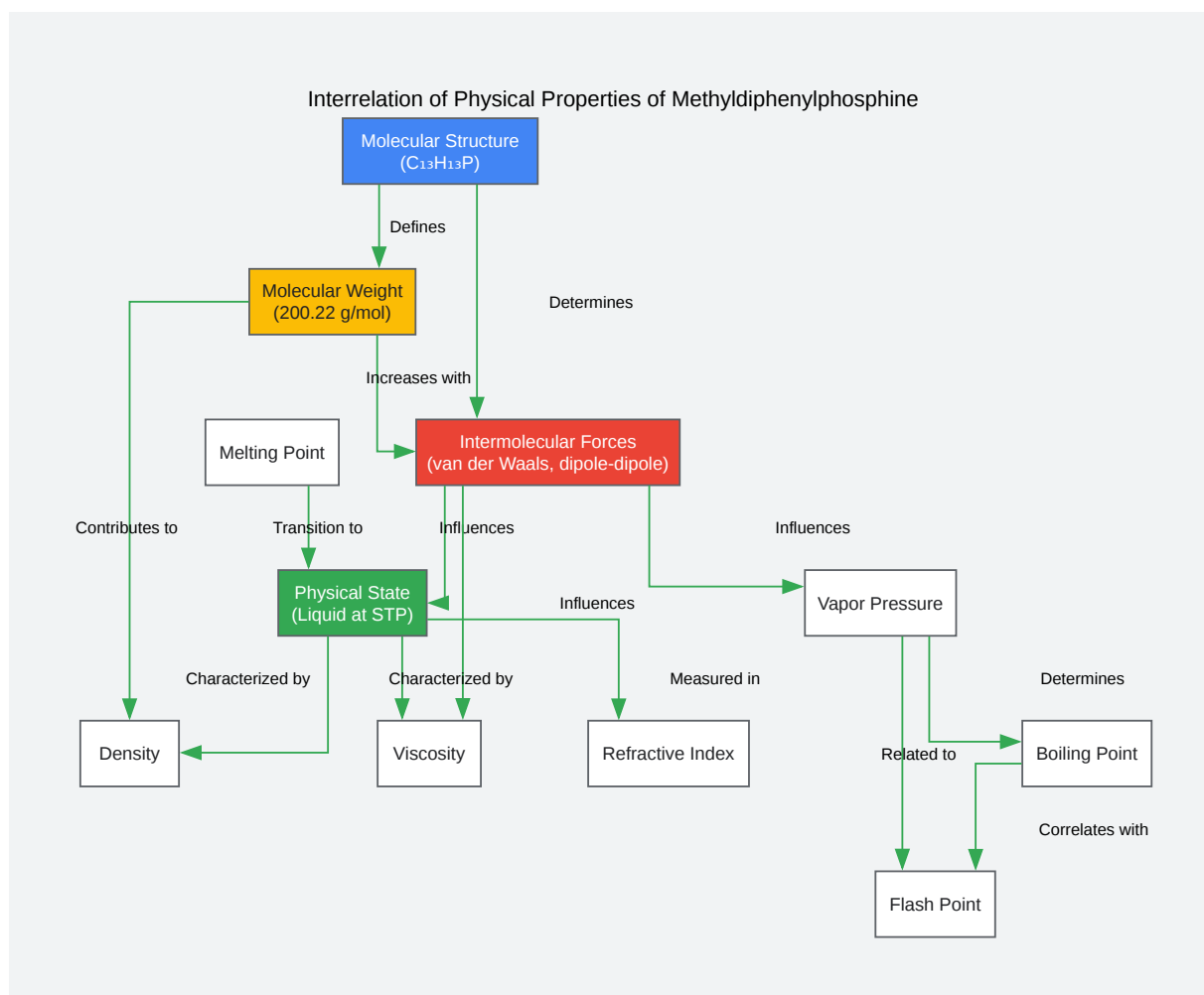
Closed-Cup Method (e.g., Pensky-Martens):[\[3\]](#)[\[9\]](#)

- The liquid sample is placed in a test cup, and the cup is sealed with a lid.

- The sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid through an opening in the lid.
- The flash point is the lowest temperature at which the vapors ignite with a brief flash.

Interrelation of Physical Properties

The physical properties of a liquid are interconnected. For instance, intermolecular forces influence vapor pressure, which in turn dictates the boiling point. Density is a function of molecular weight and packing efficiency. The following diagram illustrates some of these relationships.



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Caption: Relationship between molecular characteristics and macroscopic physical properties.

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